

Cremastranone: A Technical Guide to its Discovery, Scientific History, and Therapeutic Potential

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Compound of Interest

Compound Name: Cremastranone

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Abstract

Cremastranone, a naturally occurring homoisoflavanone, has emerged as a molecule of significant interest in the fields of oncology and ophthalmology due to its potent anti-angiogenic and anti-cancer properties. This technical guide provides a comprehensive overview of the discovery, scientific history, and current understanding of **cremastranone**'s mechanism of action. It details the experimental protocols used to elucidate its biological activities and presents key quantitative data in a structured format. Furthermore, this document includes visualizations of the pertinent signaling pathways and experimental workflows to facilitate a deeper understanding of its therapeutic potential.

Introduction: Discovery and Natural Sources

Cremastranone, with the chemical name 5,7-dihydroxy-3-(3-hydroxy-4-methoxybenzyl)-6-methoxychroman-4-one, is a member of the 3-benzyl-4-chromanone subclass of homoisoflavanones.^[1] Homoisoflavanones are a class of oxygen-containing heterocyclic compounds found in various plant species and are known for a wide range of biological activities, including anti-inflammatory, anti-oxidative, anti-bacterial, and anti-cancer effects.^{[1][2]}

Cremastranone was first isolated from the orchid *Cremastra appendiculata*, a plant used in traditional East Asian medicine for treating cancers and skin lesions.^[1] Subsequently, it has been identified in other plant species, including *Muscari armeniacum*, *Chionodoxa luciliae*, *Scilla natalensis*, and *Merwillia plumbea*.^[1] The initial discovery of its potent biological activities spurred further investigation into its synthesis and mechanism of action.

First Total Synthesis

The limited availability of **cremastranone** from natural sources necessitated the development of a synthetic route to enable further biological evaluation and the generation of analogues for structure-activity relationship (SAR) studies. The first total synthesis of **cremastranone** was a significant milestone, providing a scalable method to produce the compound.^[1] The synthesis involved a multi-step process that addressed the challenge of selective deprotection of methyl phenyl ethers.^[1] This synthetic route has paved the way for the development of various **cremastranone** derivatives with potentially improved potency and pharmacological properties.^[1]

Biological Activity and Mechanism of Action

Cremastranone exhibits a range of biological activities, with its anti-angiogenic and anti-cancer effects being the most extensively studied.

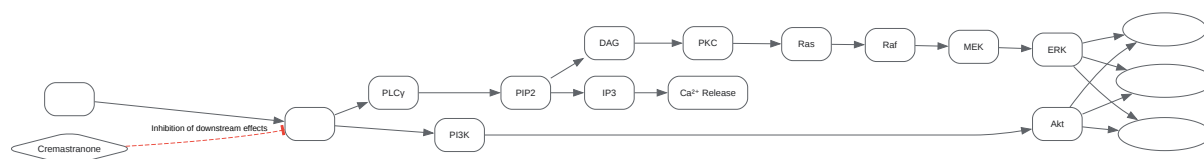
Anti-Angiogenic Activity

Angiogenesis, the formation of new blood vessels, is a critical process in tumor growth and metastasis, as well as in certain ocular diseases like wet age-related macular degeneration (AMD) and diabetic retinopathy.^[1] **Cremastranone** has demonstrated potent anti-angiogenic properties both in vitro and in vivo.^[1]

- **Inhibition of Endothelial Cell Proliferation, Migration, and Tube Formation:** Synthetic **cremastranone** has been shown to inhibit key steps in the angiogenic process. It effectively blocks the proliferation, migration, and tube formation of human retinal microvascular endothelial cells (HRECs) in a dose-dependent manner.^[1]

The precise molecular mechanism of **cremastranone**'s anti-angiogenic activity is still under investigation. However, its ability to inhibit vascular endothelial growth factor (VEGF)-induced

proliferation of HRECs suggests that it may interfere with the VEGF signaling pathway, a central regulator of angiogenesis.



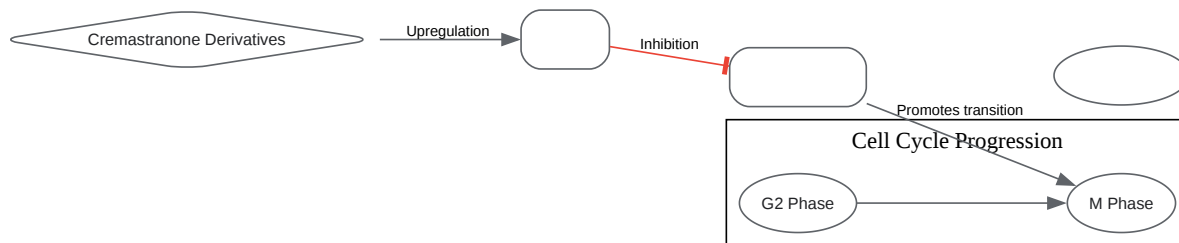
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Likely inhibition of the VEGF signaling pathway by **cremastranone**.

Anti-Cancer Activity

Cremastranone and its synthetic derivatives have demonstrated significant cytotoxic effects against various cancer cell lines, including colorectal and breast cancer.[2][3] The primary mechanisms underlying its anti-cancer activity are cell cycle arrest and the induction of apoptosis.

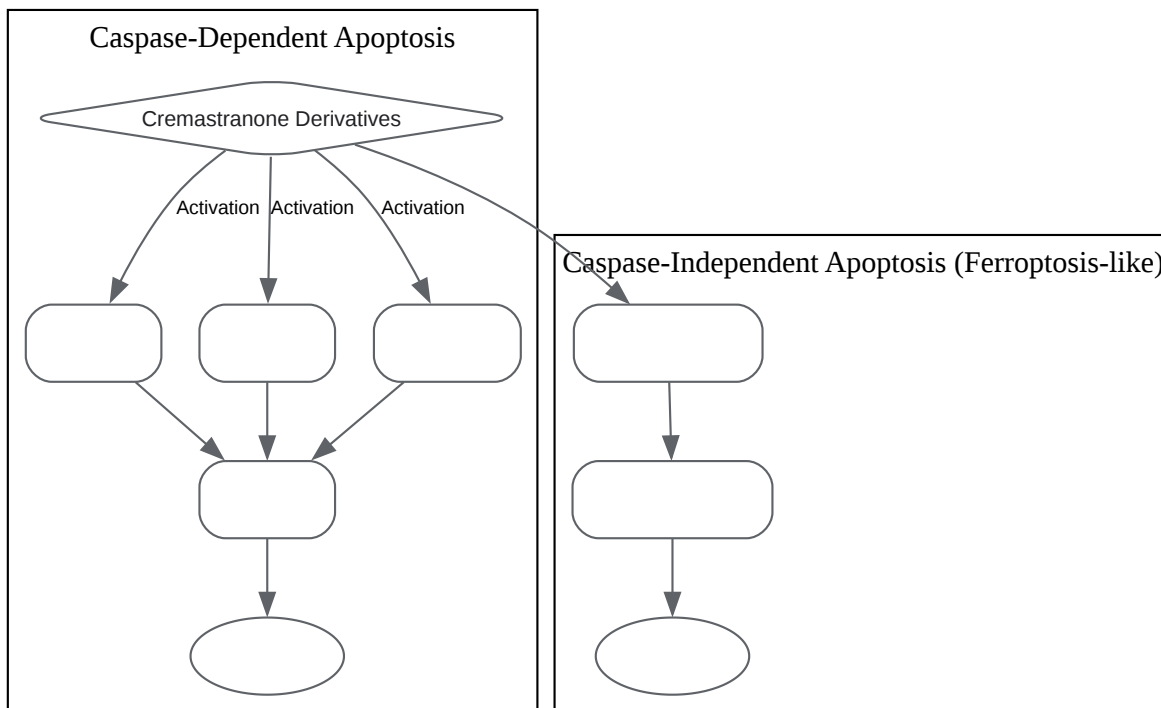
- **Cell Cycle Arrest:** **Cremastranone** derivatives have been shown to induce cell cycle arrest at the G2/M phase.[2] This is associated with the increased expression of the cyclin-dependent kinase inhibitor p21 and decreased expression of cyclin-dependent kinase 1 (CDK1). p21 is a key regulator of cell cycle progression, and its upregulation leads to the inhibition of CDK activity, thereby halting the cell cycle.

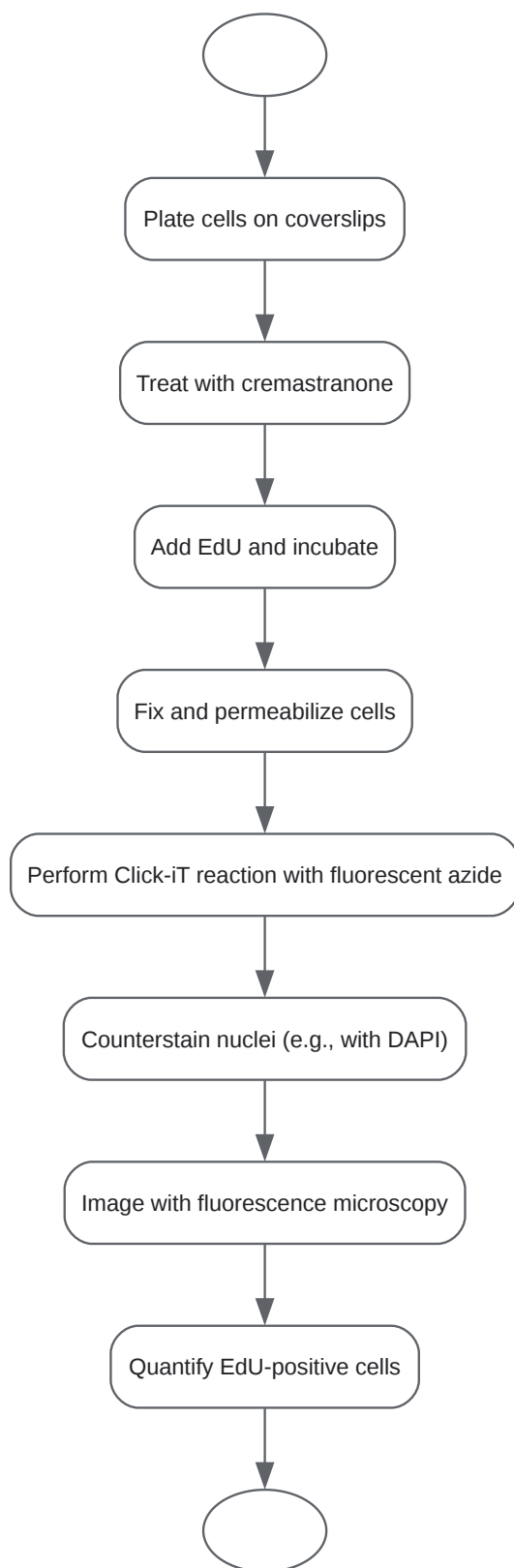
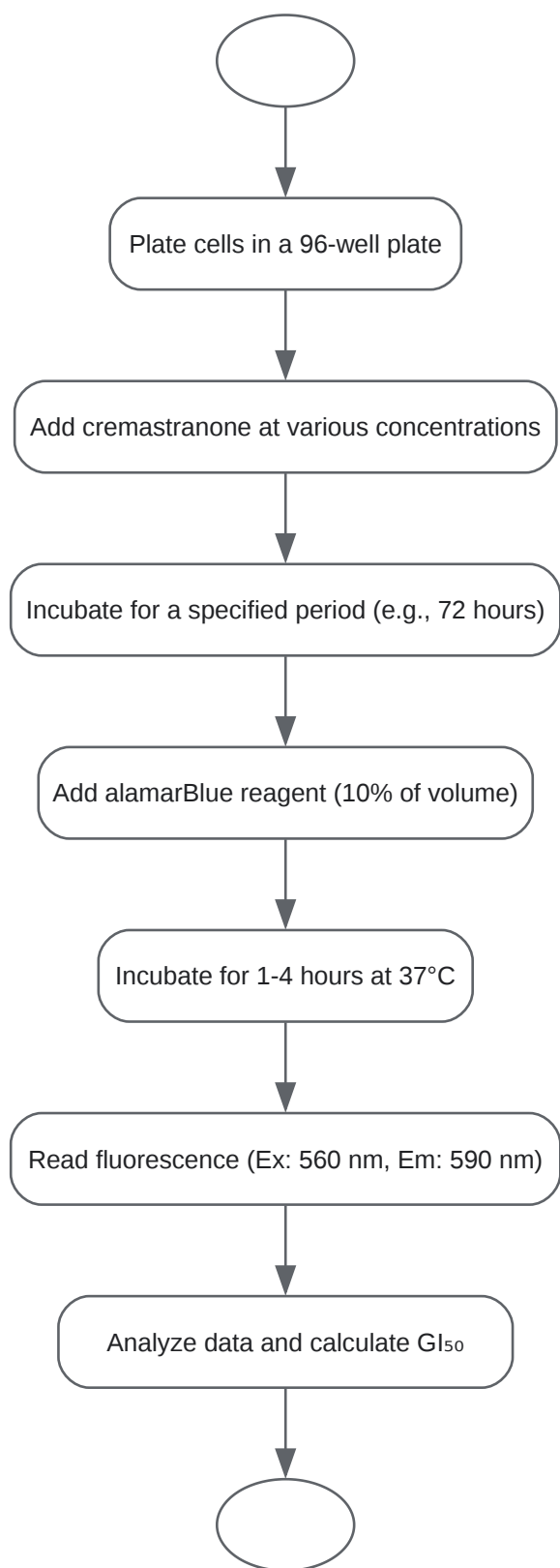


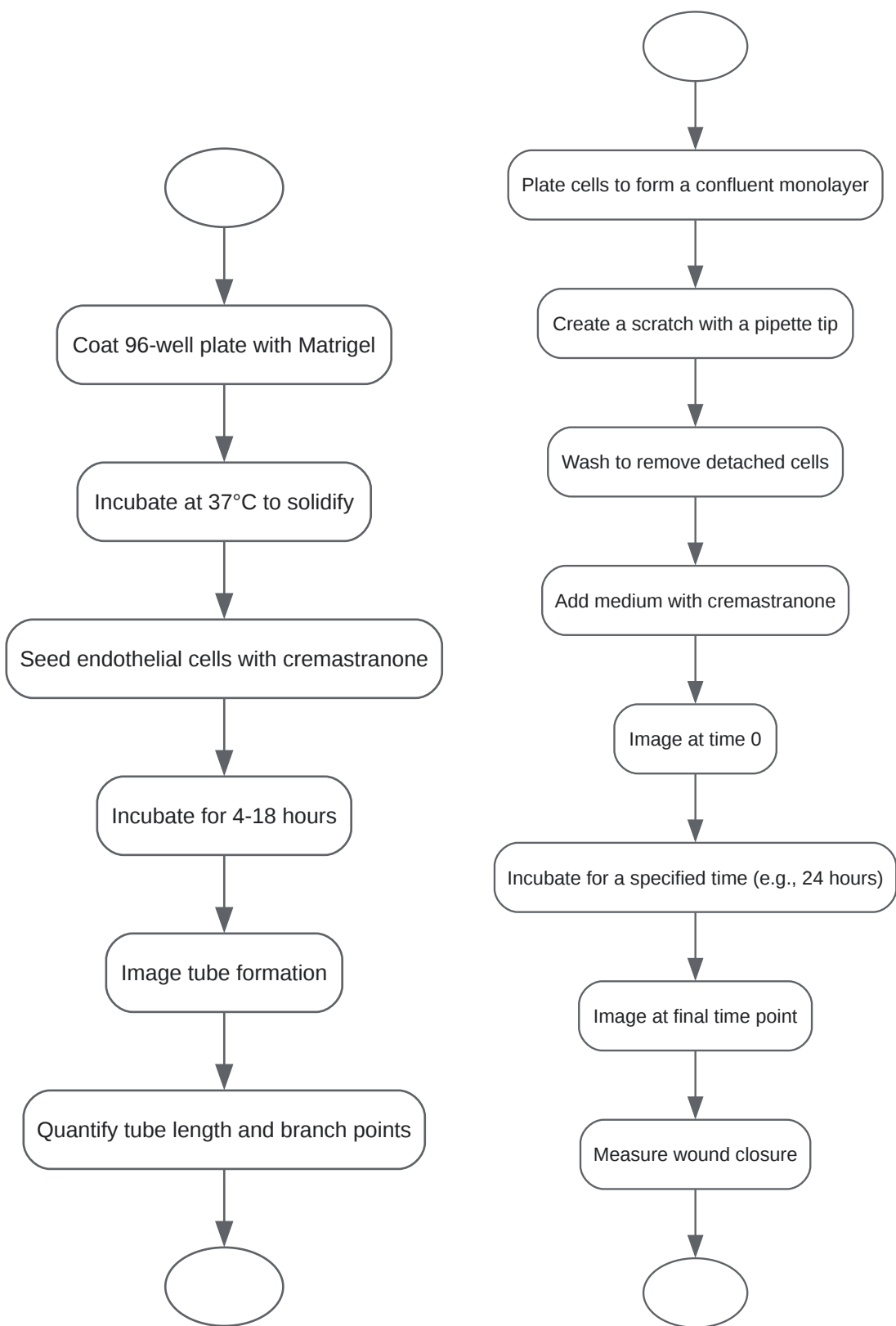
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Cremastranone-induced G2/M cell cycle arrest.

- Induction of Apoptosis: **Cremastranone** derivatives induce programmed cell death, or apoptosis, in cancer cells. This occurs through both caspase-dependent and caspase-independent pathways.[2] In colorectal cancer cells, treatment with **cremastranone** derivatives leads to the activation of initiator caspases 8, 9, and 10, as well as the executioner caspase 3.[4] In breast cancer cells, a caspase-independent cell death mechanism with characteristics of ferroptosis has been observed, involving the generation of reactive oxygen species (ROS) and lipid peroxidation.







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